

Essential Safety and Logistics for Handling Undecane-1,11-diol

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Compound of Interest

Compound Name: Undecane-1,11-diol

Cat. No.: B1200210

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for **Undecane-1,11-diol**.

Chemical Identifier:

Compound Name	CAS Number	Molecular Formula	Molecular Weight
Undecane-1,11-diol	765-04-8	C ₁₁ H ₂₄ O ₂	188.31 g/mol

Summary of Hazards:

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Undecane-1,11-diol** is reported as not meeting the criteria for hazardous classification.^[1] However, direct contact may cause mild skin and eye irritation.^[2] It is also noted to be air-sensitive, suggesting that oxidation can occur with prolonged exposure to the atmosphere.^[2]

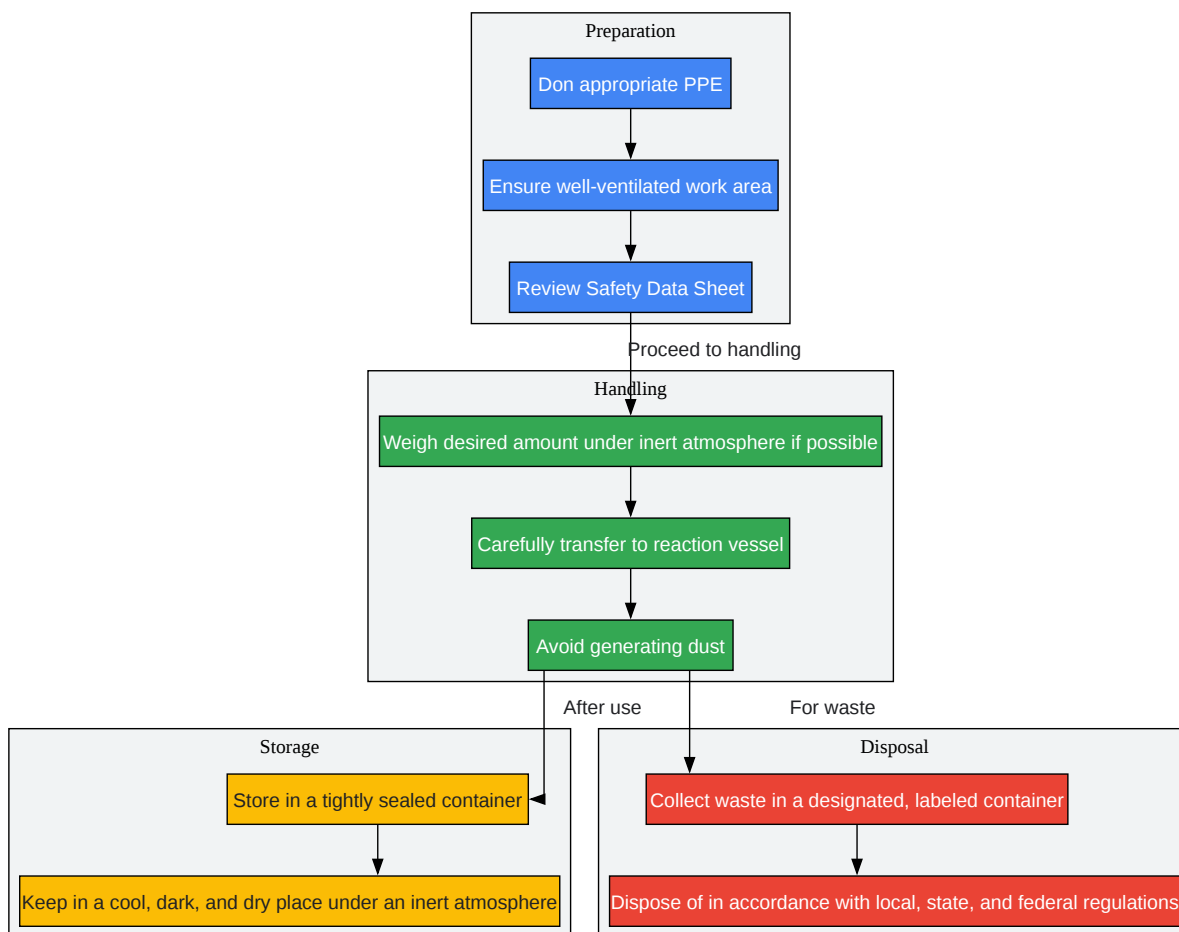
Personal Protective Equipment (PPE)

While **Undecane-1,11-diol** is not classified as hazardous, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment. The following PPE is recommended:

Equipment	Specification	Purpose
Hand Protection	Nitrile or latex gloves	To prevent direct skin contact.
Eye Protection	Safety glasses with side shields or safety goggles	To protect eyes from potential dust or splashes.
Skin and Body Protection	Laboratory coat	To protect skin and personal clothing.
Respiratory Protection	Generally not required for small quantities in well-ventilated areas. If handling large quantities or if dust is generated, a NIOSH-approved respirator may be appropriate.	To prevent inhalation of airborne particles.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Undecane-1,11-diol**, from preparation to disposal, is critical for safety and experimental integrity.



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Caption: Standard Operating Procedure for Handling **Undecane-1,11-diol**.

Experimental Protocols:

Storage: **Undecane-1,11-diol** should be stored in a cool, dark place to prevent degradation.[2]
It is recommended to store it under an inert gas atmosphere due to its air sensitivity.[2]

Handling:

- Preparation: Before handling, ensure you are wearing the appropriate PPE as outlined in the table above. Work in a well-ventilated area, such as a chemical fume hood, especially if there is a potential for dust generation.
- Weighing and Transfer: When weighing and transferring the solid, do so carefully to avoid creating dust. For sensitive applications, handling under an inert atmosphere (e.g., in a glovebox) is recommended to prevent oxidation.
- Spill Response: In the event of a spill, sweep up the solid material, taking care not to generate dust. Place the spilled material into a suitable container for disposal. Clean the spill area with soap and water.

Disposal Plan

Dispose of unused **Undecane-1,11-diol** and any contaminated materials in accordance with institutional and local environmental regulations. Although not classified as hazardous, it should not be disposed of down the drain or in regular trash. Collect waste in a clearly labeled, sealed container for chemical waste disposal.

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References

- 1. Undecane-1,11-diol | C₁₁H₂₄O₂ | CID 69822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Undecane-1,11-diol | 765-04-8 [smolecule.com]

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